

# Givinostat histone deacetylase inhibition potency

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## Compound Focus: Givinostat

CAS No.: 497833-27-9

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## Givinostat Profile and Key Experimental Evidence

The table below summarizes **Givinostat**'s characteristics and findings from key studies that demonstrate its efficacy.

Aspect	Details
Drug Name	Givinostat (ITF2357) [1]
Classification	Pan-HDAC inhibitor (hydroxamic acid) [2] [3]
Key Approved Indication	Duchenne muscular dystrophy (DMD) in patients $\geq 6$ years (US FDA) [3]
Primary Evidence Model	<i>mdx</i> and D2.B10-Dmdmdx/J (D2.B10) mouse models of DMD [4]

| **Key Functional Outcomes** | • **Normalized Strength:** Increased maximal normalized grip strength to levels comparable to healthy mice [4]. • **Reduced Fatigability:** Improved performance in the "run to exhaustion" test [4]. • **Dose Dependency:** Effects on strength and endurance were dose-dependent [4]. | | **Key Histological Outcomes** | • **Reduced Fibrosis:** Effective in reducing fibrotic area in muscle tissue [4]. • **Increased Fiber Size:** Promoted an increase in the cross-sectional area (CSA) of muscle fibers [4]. |

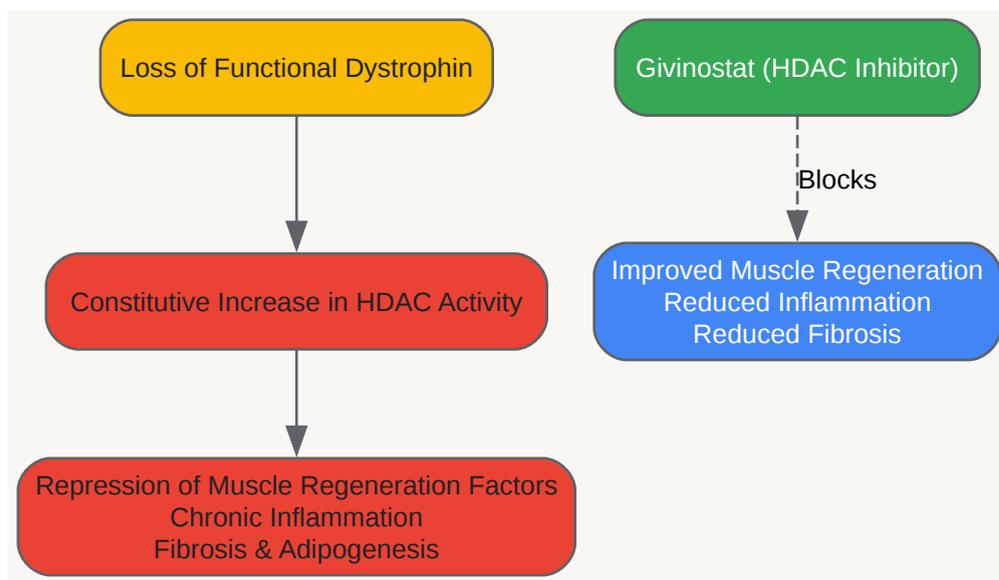
## Detailed Experimental Protocols

For researchers seeking to replicate or evaluate the studies, here is a summary of the key methodologies from the pivotal preclinical trial [4].

- **Animal Models:** The study used two DMD murine models: **C57BL/10ScSn-Dmdmdx/J (mdx)** mice (milder phenotype) and **D2.B10-Dmdmdx/J (D2.B10)** mice (more severe phenotype, better recapitulating human disease).
- **Treatment Protocol:**
  - **Compound:** **Givinostat**.
  - **Route of Administration:** Orally, via diet.
  - **Treatment Duration:** 15 weeks.
  - **Doses Tested:** 0.5, 1.0, and 5.0 mg/kg/day (D2.B10 mice); 5.0 mg/kg/day (mdx mice).
- **Functional Assessments:**
  - **Grip Strength Test:** Measured the limb force of mice using a specialized meter. Results were normalized to the animal's body weight to calculate normalized strength.
  - **Run to Exhaustion Test:** Mice were run on a treadmill at a constant speed (12 meters/min for D2.B10; 15 meters/min for mdx) until exhaustion, defined as the inability to avoid electrical shock.
- **Histological Analysis:**
  - **Muscle Collection:** Hindlimb muscles (e.g., quadriceps, gastrocnemius) were collected after the treatment period.
  - **Staining and Quantification:** Tissue sections were stained with **Masson's Trichrome** to visualize collagen deposition (fibrosis) and with **Haematoxylin and Eosin (H&E)** to measure the cross-sectional area of muscle fibers and count centralized nuclei.

## Mechanism of Action in DMD Pathology

**Givinostat**'s therapeutic effect in DMD stems from its inhibition of overactive HDACs, which disrupts a cascade of pathological events. The following diagram illustrates this multi-targeted mechanism.



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## References

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